

Optimization of reaction conditions for 2-Amino-p-cresol Hydrochloride

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Compound of Interest

Compound Name: 2-Amino-p-cresol Hydrochloride

Cat. No.: B1274106

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Technical Support Center: 2-Amino-p-cresol Hydrochloride Synthesis

This guide provides researchers, scientists, and drug development professionals with comprehensive troubleshooting and frequently asked questions regarding the synthesis and optimization of **2-Amino-p-cresol Hydrochloride**.

Frequently Asked Questions (FAQs)

Q1: What is the primary industrial synthesis route for 2-Amino-p-cresol? A1: The primary manufacturing process involves the nitration of p-cresol to form 2-nitro-p-cresol, which is subsequently reduced to 2-amino-p-cresol.^{[1][2]} The final hydrochloride salt is then formed by reacting the amine with hydrochloric acid.

Q2: What are the key physical and chemical properties of 2-Amino-p-cresol? A2: 2-Amino-p-cresol, also known as 2-Amino-4-methylphenol, is typically a white to pale yellow or brown crystalline powder.^{[1][3]} It is moderately soluble in water but readily dissolves in organic solvents like ethanol and ether.^[1] The compound may be sensitive to prolonged air exposure and is considered combustible.^{[3][4]} The hydrochloride salt has a melting point of 222-224°C with decomposition.^{[3][4]}

Q3: How should 2-Amino-p-cresol and its hydrochloride salt be stored? A3: To prevent oxidation and degradation, 2-Amino-p-cresol should be stored in a tightly sealed container

under an inert atmosphere (e.g., nitrogen or argon) in a cool, dark, and dry place.[1][2] It is incompatible with strong oxidizing agents and should be kept away from heat sources.[1][3]

Q4: What are the main applications of 2-Amino-p-cresol? A4: 2-Amino-p-cresol is a versatile intermediate in chemical synthesis.[1] It is primarily used in the production of dyes and pigments.[1][2] Additionally, it serves as a starting material for synthesizing intermediates used in the pharmaceutical industry for analgesic and antiseptic compounds.[1]

Troubleshooting Guide

This section addresses common issues encountered during the synthesis of **2-Amino-p-cresol Hydrochloride**.

Q1: My reaction yield is consistently low. What are the possible causes and solutions? A1: Low yields can stem from several factors. A common issue is an incomplete reduction of the nitro group.[5] Monitor the reaction's progress using Thin Layer Chromatography (TLC) or LC-MS to ensure the starting material is fully consumed.[6] If the reaction stalls, consider increasing the amount of the reducing agent or, in the case of catalytic hydrogenation, using a fresh catalyst.[5] Product loss during the workup phase, such as incomplete extraction, can also lower the yield; performing multiple extractions with a suitable organic solvent can mitigate this.[5]

Q2: The final product is discolored (e.g., brown or reddish). How can I prevent this? A2: Discoloration is often due to the oxidation of the aminophenol product, which is sensitive to air.[3][6] To minimize oxidation, conduct the reaction and purification steps under an inert atmosphere, such as nitrogen or argon.[5] It is also advisable to purify the product promptly after the reaction is complete to limit its exposure to air.[5]

Q3: The reduction of the 2-nitro-p-cresol intermediate is incomplete. How can I optimize this step? A3: Incomplete reduction is a frequent challenge. The choice and activity of the reducing agent are critical.[5] For catalytic hydrogenation using Palladium on Carbon (Pd/C), ensure the catalyst is fresh and active, and that the system is properly purged with hydrogen.[5][6] For chemical reductions, such as with tin(II) chloride or sodium sulfide, ensure sufficient equivalents of the reagent are used and allow for adequate reaction time.[5][7] Gently heating the reaction mixture may also improve the reaction rate, but temperature must be controlled to avoid side reactions.[5][8]

Q4: I'm having difficulty precipitating and isolating the **2-Amino-p-cresol Hydrochloride** salt. What should I do? A4: Proper isolation of the hydrochloride salt depends on careful pH control and solvent selection. After the reduction is complete and the free amine is in an acidic aqueous solution (e.g., with HCl), the salt can be precipitated. A German patent describes a process where the pH is adjusted to between 4.5 and 6.0 to precipitate the 2-amino-5-methylphenol from its hydrochloride solution.^[9] For purification, the hydrochloride salt can be recrystallized from aqueous ethanol.^{[3][4]} If the product remains in solution, adjusting the concentration or cooling the solution further may be necessary.

Data Presentation

Table 1: Comparison of Reduction Methods for 2-Nitro-p-cresol

Method	Reducing Agent/Catalyst	Solvent	Temperature (°C)	Time (h)	Yield (%)	Reference
Catalytic Hydrogenation	H ₂ , 10% Pd/C	Methanol	23	5	100	^[10]
Glucose Reduction	Glucose / 50% NaOH	Water	100-105	0.5-0.75	76-82	^[8]
Alkali Sulfide Reduction	Sodium Sulfide	Water	80-85	~0.5	64-67	^{[1][7]}

Yield is for a similar compound (2-amino-4-nitrophenol) and may vary.

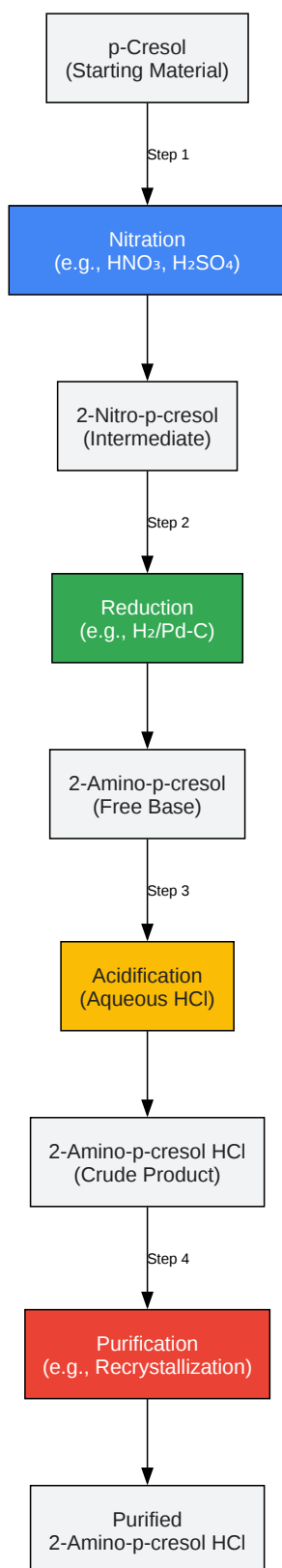
Table 2: Product Specifications for 2-Amino-p-cresol

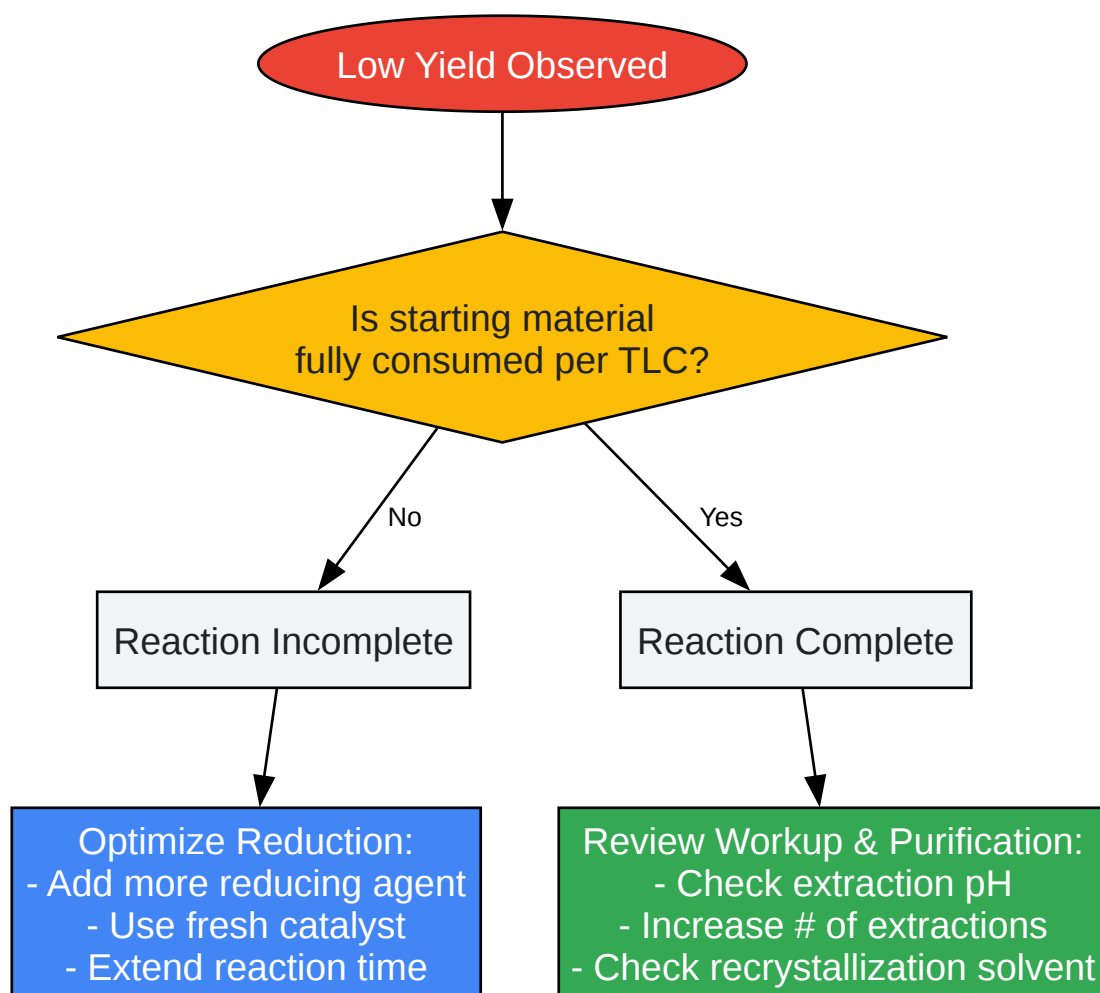
Test	Unit	Specification
Appearance	-	Clear crystalline powder or crystals
Water content	%	Max 1.5
Sulphated Ash	%	Max 1.5
2,6-diaminomethyl-4-phenol	%	Max 0.2
4-Methyl-3-aminophenol	%	Max 0.1
Any other impurity	%	Max 0.1
Total impurities	%	Max 0.5
Assay by titration	%	Min 97
Data sourced from ExSyn Corp specifications sheet. [2]		

Experimental Protocols & Visualizations

Overall Synthesis Workflow

The general workflow for synthesizing **2-Amino-p-cresol Hydrochloride** involves a two-step chemical transformation followed by purification.





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